

# Navigating Isothiocyanates: A Technical Guide to 1-Bromo-2-isothiocyanatobenzene

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## Compound of Interest

Compound Name: 1-Bromo-2-(isothiocyanatomethyl)benzene

Cat. No.: B190189

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An important clarification regarding the topic of this guide: The initial request specified the chemical "**1-Bromo-2-(isothiocyanatomethyl)benzene**" with the CAS number 13037-60-0. However, this CAS number correctly corresponds to 1-Bromo-2-isothiocyanatobenzene. The compound **1-Bromo-2-(isothiocyanatomethyl)benzene**, also known as 2-Bromobenzyl isothiocyanate, has a different CAS number: 17863-40-0. Due to the availability of scientific data, this guide will focus on the characterization and known properties of 1-Bromo-2-isothiocyanatobenzene (CAS 13037-60-0). Currently, there is a significant lack of publicly available technical information for **1-Bromo-2-(isothiocyanatomethyl)benzene** beyond its identification and commercial availability.

This technical whitepaper serves as a resource for researchers, scientists, and professionals in drug development, providing a concise overview of the chemical and physical properties of 1-Bromo-2-isothiocyanatobenzene.

## Chemical Identity and Properties

1-Bromo-2-isothiocyanatobenzene is an aromatic organosulfur compound featuring a bromine atom and an isothiocyanate functional group substituted on a benzene ring. The quantitative physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	13037-60-0	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrNS	[1]
Molecular Weight	214.08 g/mol	[1][2]
Physical Form	Clear, colorless to pale yellow liquid	[3][4]
Density	1.591 g/mL at 25 °C	[2]
Boiling Point	257 °C at 770 mmHg	[2]
Refractive Index	n <sub>20/D</sub> 1.6843	[2]
SMILES	<chem>BrC1=CC=CC=C1N=C=S</chem>	[5]
InChI Key	PAFORXDSYWMYGP-UHFFFAOYSA-N	[5]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of 1-Bromo-2-isothiocyanatobenzene. The following tables summarize the available Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data.

<sup>1</sup>H NMR (600 MHz, CDCl<sub>3</sub>)[4]

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
7.51	dd	8.1, 0.8	1H	Aromatic CH
7.24 - 7.17	m		2H	Aromatic CH

| 7.10 - 7.03 | m | | 1H | Aromatic CH |

<sup>13</sup>C NMR (151 MHz, CDCl<sub>3</sub>)[4]

**Chemical Shift ( $\delta$ ) ppm****137.8**

133.3

131.4

128.3

128.2

127.0

| 120.8 |

Low-Resolution Mass Spectrometry (LRMS)[4]

Method	m/z	Relative Intensity (%)
EI, 70 eV	215	99
	213	100
	134	57

|| 75 | 23 |

## Synthesis and Reactivity

### Synthesis

While a detailed, step-by-step synthesis protocol for 1-Bromo-2-isothiocyanatobenzene is not available in the searched literature, one source reports a yield of 78% for its formation.[4] The purification of the compound was achieved via flash column chromatography using hexane and ethyl acetate as eluents.[4]

### Reactivity and Applications

The isothiocyanate group is a versatile functional group known for its reactivity towards nucleophiles. 2-Bromophenyl isothiocyanate has been utilized as a reactant in the synthesis of

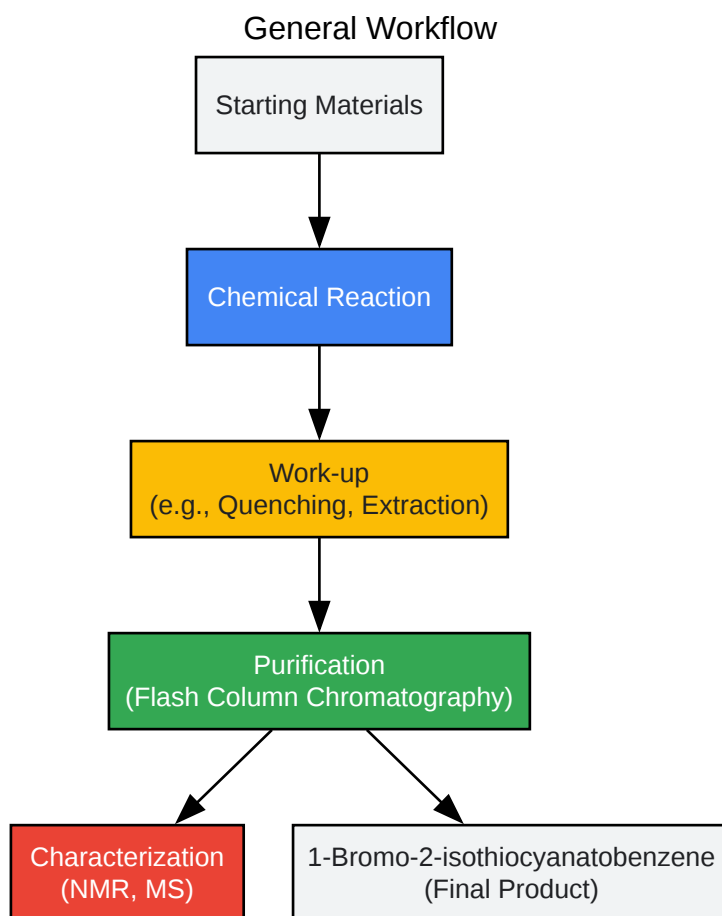
4-monosubstituted and 4,4-disubstituted 1,4-dihydro-3,1-benzoxazine-2-thiones.[2] This suggests its potential as a building block in the synthesis of heterocyclic compounds, a common scaffold in medicinal chemistry.

## Biological Activity and Signaling Pathways

At present, there is no publicly available information regarding the biological activity, mechanism of action, or any associated signaling pathways for 1-Bromo-2-isothiocyanatobenzene. The isothiocyanate class of compounds, in general, has been studied for various biological activities, but specific data for this brominated analog is lacking. Consequently, the creation of diagrams for signaling pathways or experimental workflows as requested is not possible.

## Logical Workflow for Synthesis and Purification

Based on the limited information available, a general workflow for the synthesis and purification of 1-Bromo-2-isothiocyanatobenzene can be proposed.



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Caption: Generalized workflow for the synthesis and purification of 1-Bromo-2-isothiocyanatobenzene.

## Conclusion

1-Bromo-2-isothiocyanatobenzene (CAS 13037-60-0) is a commercially available chemical with defined physical and spectroscopic properties. Limited information on its synthesis and reactivity as a chemical building block exists. However, a significant knowledge gap is present in the public domain regarding its biological activities, potential therapeutic applications, and mechanisms of action. For researchers and drug development professionals, this compound represents a largely unexplored chemical entity. Future studies are warranted to elucidate its pharmacological profile and potential as a lead compound or a synthetic intermediate in drug discovery.

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## References

- 1. 1-bromo-2-isothiocyanatobenzene | 13037-60-0 | Buy Now [molport.com]
- 2. 2-Bromophenyl isothiocyanate 98 13037-60-0 [sigmaaldrich.com]
- 3. L09971.06 [thermofisher.com]
- 4. rsc.org [rsc.org]
- 5. 2-Bromophenyl isothiocyanate, 98% 1 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
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